

Cuprite: A Technical Mineralogical and Classificational Guide

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Compound of Interest

Compound Name: *cuprite*

Cat. No.: *B1143424*

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An In-depth Technical Guide for Researchers and Scientists

This guide provides a comprehensive overview of the mineralogy and classification of **cuprite** (Cu_2O), a significant copper oxide mineral. It is intended for researchers, scientists, and professionals in drug development who require detailed technical information on this mineral. This document covers its fundamental properties, classificational standing, and the experimental protocols used for its characterization.

Core Mineralogical Properties of Cuprite

Cuprite is a primary and secondary mineral belonging to the oxide group, renowned for its distinct deep red coloration.^[1] It is a minor but important ore of copper.^[2]

Physical and Optical Characteristics

The key physical and optical properties of **cuprite** are summarized in the table below, providing a quantitative basis for its identification and characterization.

Property	Value	Data Source(s)
Chemical Formula	Cu_2O	[2]
Crystal System	Isometric (Cubic)	[1] [2]
Crystal Class	Hexoctahedral ($\text{m}3\text{m}$)	[2]
Space Group	$\text{Pn}3\text{m}$	[2]
Unit Cell Dimension (a)	4.2685 Å	[2]
Mohs Hardness	3.5 - 4.0	[2] [3]
Specific Gravity	6.14 g/cm³	[2]
Cleavage	Fair in four directions {111}, interrupted	[1] [2]
Fracture	Conchoidal to uneven	[2] [3]
Luster	Adamantine to sub-metallic, earthy	[2] [3]
Color	Dark red to cochineal red, sometimes almost black	[2] [3]
Streak	Shining metallic brownish-red	[2]
Diaphaneity	Transparent to translucent	[2]
Refractive Index (n)	2.849	[2]
Optical Class	Isotropic	[2]

Varieties

Cuprite presents in a few notable varieties:

- Chalcotrichite: A fibrous variety characterized by long, needle-like crystals.[\[2\]](#)
- Tile Ore: A brick-red, massive, and earthy variety of **cuprite**.

Classification of Cuprite

The classification of minerals is based on their chemical composition and crystal structure.

Cuprite is categorized within the oxide class in both the Dana and Strunz classification systems.

Dana Classification

The Dana system places minerals into one of eight basic classes based on their chemistry.[\[4\]](#)

Cuprite's classification is as follows:

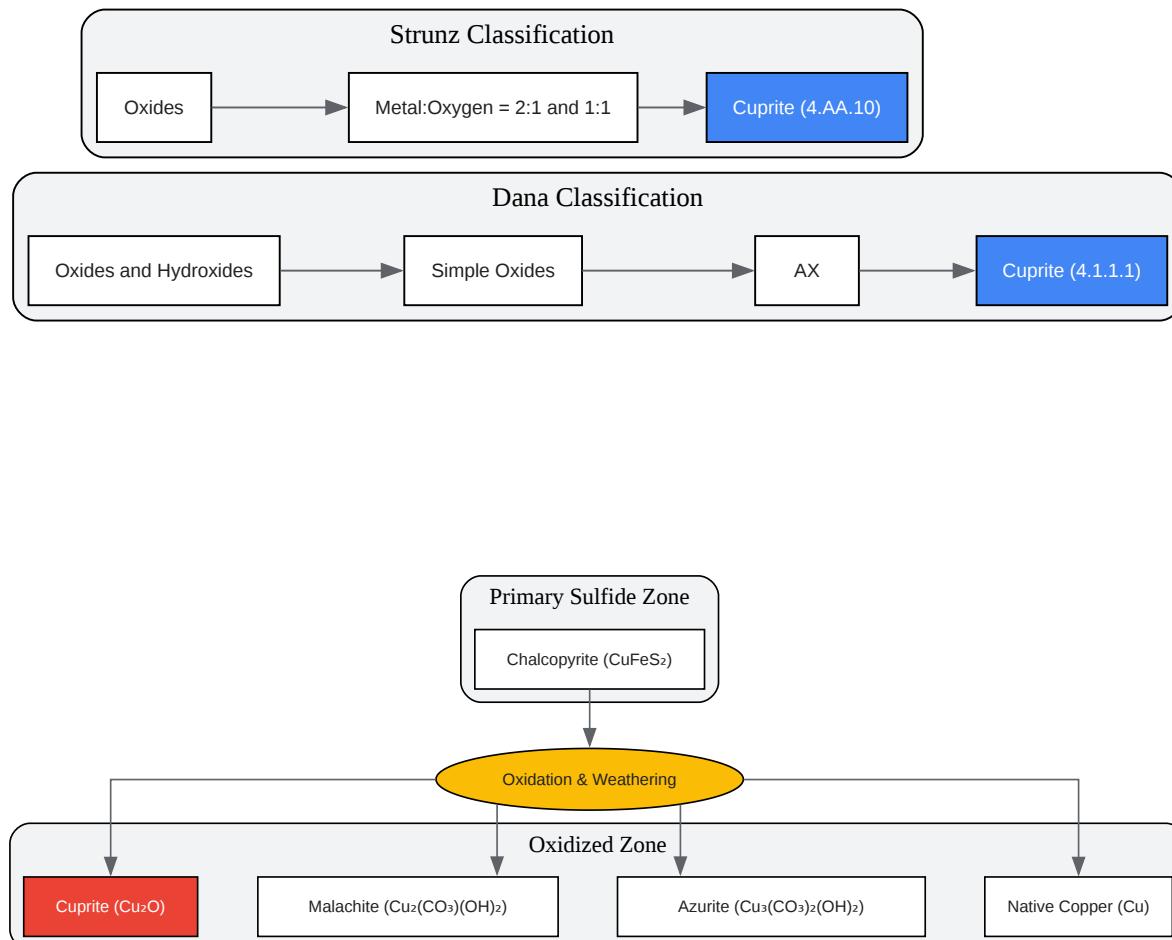
- Class: Oxides and Hydroxides
- Group: Simple Oxides
- Formula: AX
- Dana Number: 4.1.1.1[\[2\]](#)

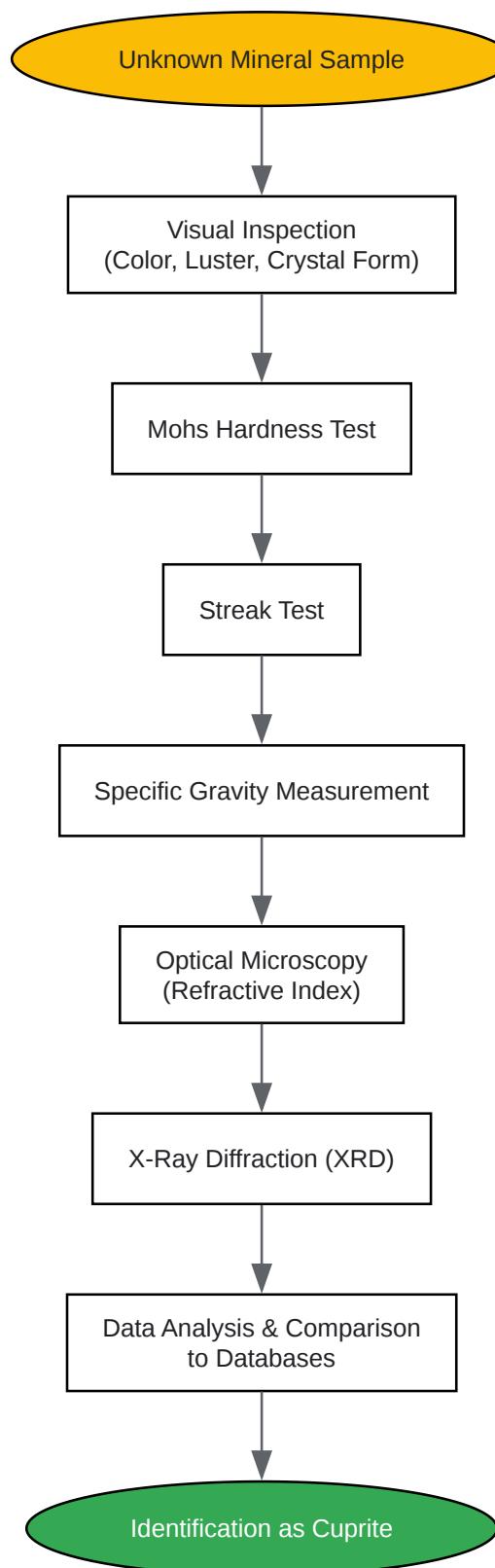
Strunz Classification

The Strunz classification system is based on chemical composition and crystal structure.[\[5\]](#)[\[6\]](#)

Cuprite is classified as:

- Class: Oxides (Hydroxides, V[\[7\]](#)[\[8\]](#) vanadates, arsenites, antimonites, bismuthites, sulfites, selenites, tellurites, iodates)
- Division: Metal:Oxygen = 2:1 and 1:1
- Strunz Number: 4-AA.10[\[2\]](#)



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